

Cyclofenchene as a Flavor and Fragrance Agent: Application Notes and Protocols

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Compound of Interest

Compound Name: **Cyclofenchene**

Cat. No.: **B15495096**

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Introduction

Cyclofenchene, with the CAS number 488-97-1, is a tricyclic hydrocarbon compound recognized for its utility as both a flavor and fragrance ingredient.^[1] Its distinct aromatic profile lends itself to a variety of applications, particularly within the fragrance industry. This document provides detailed application notes and experimental protocols for the evaluation and use of **Cyclofenchene**, with a focus on its fragrance applications due to the current lack of publicly available regulatory information for its use as a flavor agent in food products.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Cyclofenchene** is presented in Table 1. This data is essential for formulation development, stability testing, and safety assessments.

Property	Value	Reference
Chemical Name	1,3,3-Trimethyltricyclo[2.2.1.0 ^{2,6}]heptane	[2]
CAS Number	488-97-1	[2]
Molecular Formula	C ₁₀ H ₁₆	[2]
Molecular Weight	136.23 g/mol	[2]
Appearance	Colorless liquid	
Specific Gravity	0.86030 @ 20.00 °C	[1]
Refractive Index	1.45150 @ 20.00 °C	[1]
Boiling Point	143.00 to 143.50 °C @ 754.00 mm Hg	[1]
Vapor Pressure	6.812000 mmHg @ 25.00 °C (estimated)	[1]
Solubility	Soluble in alcohol; Insoluble in water	[1]

Sensory Profile

Cyclofenchene possesses a complex and desirable odor profile, making it a versatile ingredient in fragrance formulations. Its primary characteristics are woody and amber, with various nuances.

Odor Profile

The described odor profile of **Cyclofenchene** is predominantly woody, with significant amber and dry characteristics. It also exhibits notes of cedar, sandalwood, vetiver, sweet, herbal, balsamic, and fresh scents.[\[3\]](#)

Note: Quantitative sensory threshold data for **Cyclofenchene** is not readily available in the public domain.

Applications

Fragrance Applications

Cyclofenchene is a valuable component in the creation of a wide range of fragrance types, particularly those with woody, oriental, and chypre characteristics. Its complex aroma can provide warmth, depth, and sophistication to a fragrance composition.

Regulatory Status: According to the International Fragrance Association (IFRA) standards, there are currently no restrictions on the use of **Cyclofenchene** in various fragrance applications, including products applied to the lips, axillae, face/body, as well as fine fragrances and household care products.^[3]

Recommended Use Levels: Due to the absence of specific sensory threshold data, it is recommended to start with low concentrations (e.g., 0.01% to 0.5%) in a fragrance concentrate and adjust based on the desired olfactory effect and the overall composition of the fragrance.

Flavor Applications

While **Cyclofenchene** is listed as a flavor agent, crucial regulatory information for its use in food and beverage products is not currently available.

Disclaimer: The FEMA (Flavor and Extract Manufacturers Association) number and GRAS (Generally Recognized as Safe) status for **Cyclofenchene** could not be identified in publicly available databases. Therefore, detailed application notes for its use as a flavor ingredient cannot be provided at this time. Researchers and developers should conduct a thorough regulatory review and safety assessment before considering **Cyclofenchene** for any food or beverage application.

Experimental Protocols

The following are generalized protocols for the evaluation of a fragrance ingredient like **Cyclofenchene**. These should be adapted and validated for specific applications.

Protocol 1: Determination of Odor Profile by Descriptive Sensory Analysis

Objective: To systematically describe the olfactory characteristics of **Cyclofenchene**.

Materials:

- **Cyclofenchene** (high purity)
- Odorless solvent (e.g., diethyl phthalate or ethanol)
- Glass smelling strips
- Odor-free evaluation booths
- Panel of at least 5 trained sensory analysts

Procedure:

- Sample Preparation: Prepare a series of dilutions of **Cyclofenchene** in the chosen solvent (e.g., 10%, 1%, and 0.1% by weight).
- Evaluation:
 - Dip a clean smelling strip into the lowest concentration solution, ensuring about 1 cm is submerged.
 - Allow the solvent to evaporate for approximately 10-15 seconds.
 - Present the strip to the panelists in a controlled, odor-free environment.
 - Panelists should sniff the strip and individually record the perceived odor characteristics using a standardized vocabulary.
 - Repeat the evaluation for each concentration, allowing for a rest period between samples to prevent olfactory fatigue.
- Data Analysis: Compile the descriptors from all panelists. A frequency of mention for each descriptor is calculated to build a comprehensive odor profile.

Protocol 2: Gas Chromatography-Olfactometry (GC-O) for Odorant Characterization

Objective: To identify the key odor-active compounds in a **Cyclofenchene** sample and characterize their individual scents.

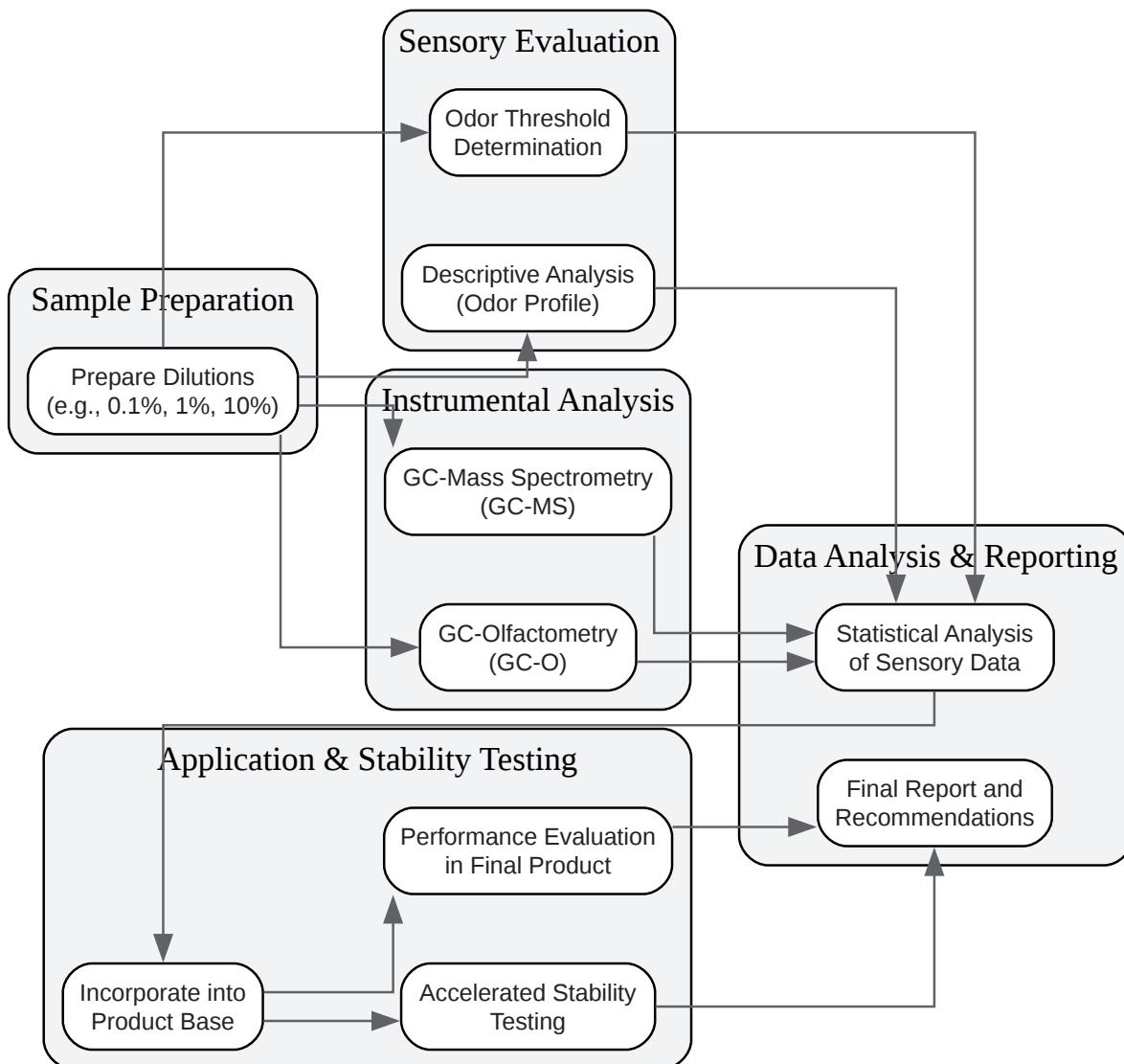
Materials:

- **Cyclofenchene** sample
- Gas chromatograph coupled with a mass spectrometer (GC-MS) and an olfactometry port
- Appropriate GC column (e.g., non-polar or medium-polarity)
- Helium carrier gas
- Trained sensory assessors

Procedure:

- Instrument Setup:
 - Install the appropriate GC column and set the oven temperature program to achieve good separation of volatile compounds.
 - Split the column effluent between the MS detector and the olfactometry port.
 - Humidify the air supply to the olfactometry port to prevent nasal dryness for the assessor.
- Analysis:
 - Inject a diluted sample of **Cyclofenchene** into the GC.
 - As compounds elute from the GC column, the assessor sniffs the effluent at the olfactometry port and records the retention time, odor descriptor, and perceived intensity of each odor event.
 - Simultaneously, the MS detector records the mass spectrum of each eluting compound.
- Data Correlation: Correlate the retention times of the odor events with the retention times of the peaks in the chromatogram to identify the compounds responsible for specific odors.

Visualizations



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Caption: Workflow for the evaluation of a new fragrance ingredient.

Safety Information

While specific comprehensive toxicological studies on **Cyclofenchene** are not widely available in the public domain, as a fragrance ingredient, it falls under the purview of the Research Institute for Fragrance Materials (RIFM) for safety assessment. The lack of IFRA restrictions

suggests a favorable safety profile for dermal applications in fragrance products. However, for any new application, especially those involving significant systemic exposure, a thorough safety and toxicological evaluation is imperative. For flavor applications, the absence of a FEMA GRAS determination necessitates a comprehensive safety assessment prior to any use in food.

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References

- 1. cyclofenchene, 488-97-1 [thegoodsentscompany.com]
- 2. Cyclofenchene | C10H16 | CID 79022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scent.vn [scent.vn]
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